

Personal protective equipment for handling SR-1277

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Compound of Interest

Compound Name: SR-1277

Cat. No.: B10763949

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Essential Safety and Handling Guide for SR-1277

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling of **SR-1277**, a potent and selective casein kinase 1δ/ε (CK1δ/ε) inhibitor. The following guidelines are intended to supplement, not replace, a comprehensive Safety Data Sheet (SDS) which should be obtained directly from your chemical supplier. **SR-1277** is a research chemical with significant antiproliferative activity, necessitating stringent safety protocols to ensure the well-being of laboratory personnel.

Chemical and Physical Properties

A summary of the known properties of **SR-1277** is provided below. This information is crucial for safe handling and storage.

Property	Value	Source
Chemical Name	2-morpholino-N-((4-nitro-1H-benzo[d]imidazol-2-yl)methyl)-9-(thiophen-3-yl)-9H-purin-6-amine	Sigma-Aldrich
Synonyms	ML177	Sigma-Aldrich
Molecular Formula	C ₂₁ H ₁₉ N ₉ O ₃ S	Sigma-Aldrich
Molecular Weight	477.50 g/mol	Sigma-Aldrich
Appearance	Solid	Sigma-Aldrich
Storage Temperature	2-8°C	Sigma-Aldrich
Storage Class	11 - Combustible Solids	Sigma-Aldrich
Water Pollution Class	WGK 3 (highly hazardous for water)	Sigma-Aldrich

Personal Protective Equipment (PPE)

Due to the potent nature of **SR-1277** and the absence of a publicly available, detailed Safety Data Sheet, a cautious approach to personal protective equipment is mandatory. The following table outlines the recommended PPE for handling **SR-1277**.

PPE Category	Recommended Equipment
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves for tears or punctures before and during use. Change gloves frequently, especially after direct contact.
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield should be worn when there is a risk of splashing.
Skin and Body Protection	A lab coat or chemical-resistant apron should be worn at all times. Full-body protection may be necessary for large-scale operations or in the event of a spill.
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is recommended, especially when handling the solid form or creating solutions. Work should be conducted in a certified chemical fume hood.

Operational Plan: Handling and Experimental Workflow

Adherence to a strict operational plan is critical to minimize exposure and ensure experimental integrity. The following workflow outlines the key steps for safely handling **SR-1277** in a laboratory setting.

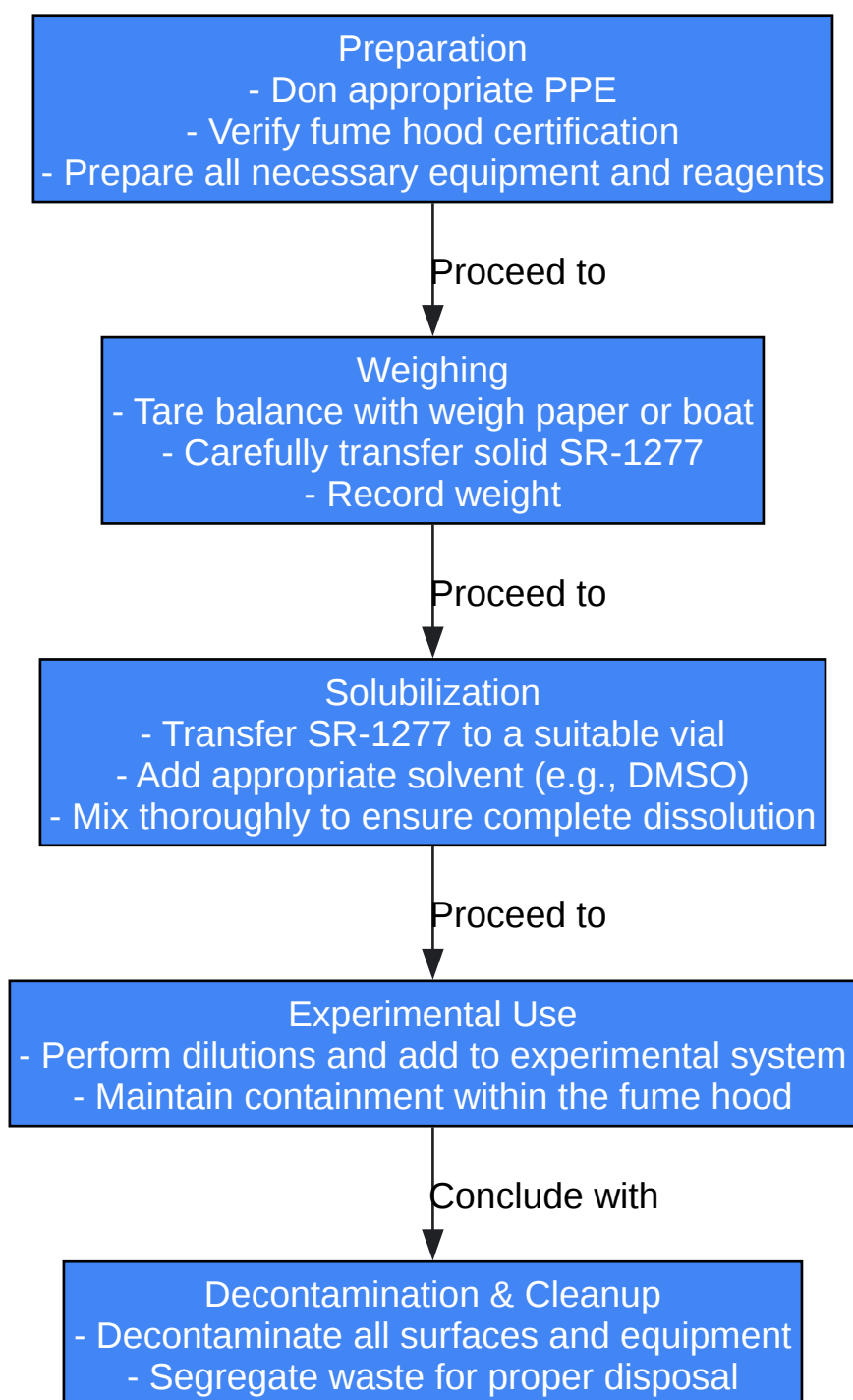


Figure 1: Standard Operating Procedure for Handling SR-1277

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Figure 1: Standard Operating Procedure for Handling **SR-1277**. (Max Width: 760px)

Disposal Plan

Proper disposal of **SR-1277** and all contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Stream	Disposal Procedure
Solid SR-1277	Dispose of as hazardous chemical waste in a clearly labeled, sealed container. Follow all local, state, and federal regulations.
Contaminated Labware (e.g., pipette tips, vials)	Collect in a designated hazardous waste container. Do not mix with non-hazardous waste.
Liquid Waste (e.g., unused solutions)	Collect in a sealed, labeled hazardous waste container. The container should be compatible with the solvent used.
Contaminated PPE (e.g., gloves, apron)	Dispose of as hazardous waste in a designated container.

Emergency Procedures

In the event of an exposure or spill, immediate action is required.

Emergency Situation	Procedure
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill using absorbent materials. Collect all contaminated materials in a sealed, labeled hazardous waste container. Decontaminate the spill area.

SR-1277 in the CK1 δ / ϵ Signaling Pathway

SR-1277 is an ATP-competitive inhibitor of casein kinase 1 δ (CK1 δ) and casein kinase 1 ϵ (CK1 ϵ). These kinases are involved in various cellular processes, including the regulation of cell cycle progression. The diagram below illustrates the inhibitory action of **SR-1277** on this pathway.

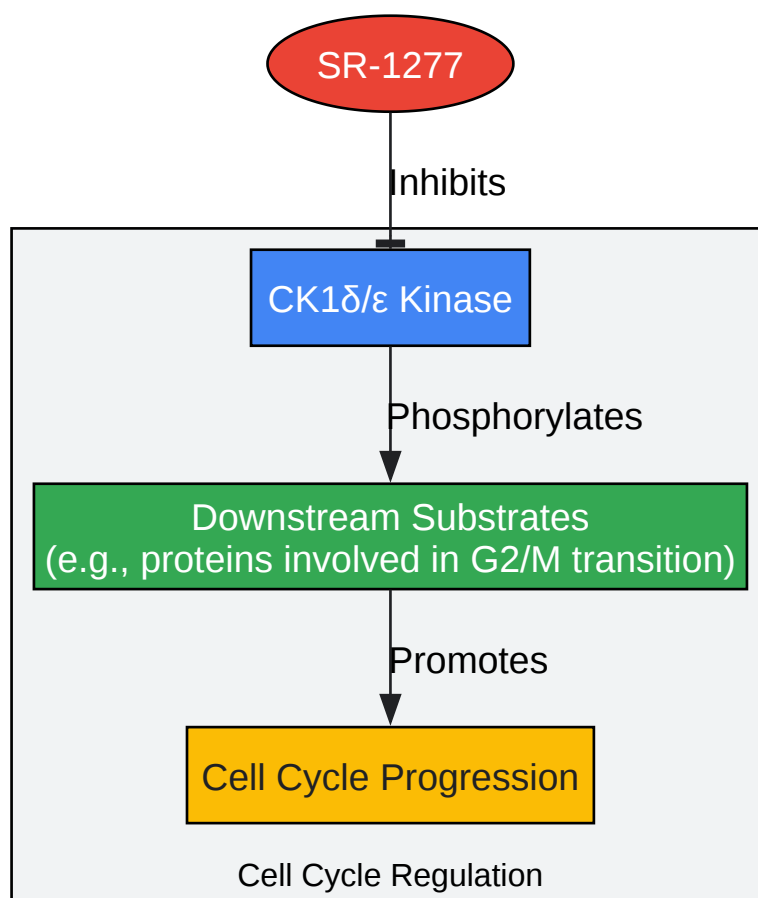


Figure 2: Inhibitory Action of SR-1277 on the CK1δ/ε Pathway

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Figure 2: Inhibitory Action of **SR-1277** on the CK1δ/ε Pathway. (Max Width: 760px)

Disclaimer: The information provided in this document is intended for guidance purposes only and is based on publicly available data for similar chemical compounds. A comprehensive and compound-specific Safety Data Sheet (SDS) from the manufacturer or supplier is the definitive source for all safety and handling information. It is the responsibility of the user to obtain and adhere to the guidelines set forth in the official SDS for **SR-1277**.

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